

Diethyl Iodomethylphosphonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	DIETHYL IODOMETHYLPHOSPHONATE
Cat. No.:	B080390

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl iodomethylphosphonate is an organophosphorus compound of significant interest in synthetic organic chemistry, particularly as a versatile reagent for the introduction of the phosphonomethyl group. This technical guide provides a detailed overview of its chemical and physical properties, experimental procedures for its synthesis and analysis, and a summary of its known reactivity. The information is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Diethyl iodomethylphosphonate is a colorless to pale yellow liquid.^[1]^[2] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_5H_{12}IO_3P$	[2] [3] [4] [5] [6] [7] [8]
Molecular Weight	278.03 g/mol	[2] [3] [5] [6]
CAS Number	10419-77-9	[2] [5] [6] [8]
Appearance	Colorless to light yellow liquid	[1] [2] [5]
Boiling Point	112-114 °C at 1 mmHg	[5]
Density	1.6606 g/cm ³ at 19 °C	[5] [6]
Refractive Index	1.497-1.499	[5] [6]
Solubility	Immiscible with water. [5] [6] Soluble in organic solvents. [1]	
Storage Temperature	2-8°C, protect from light	[5]

Synthesis

The primary method for the synthesis of **diethyl iodomethylphosphonate** is the Michaelis-Arbuzov reaction.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This reaction involves the nucleophilic attack of a trialkyl phosphite, in this case, triethyl phosphite, on an alkyl halide, diiodomethane.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocol: Synthesis of Diethyl Iodomethylphosphonate

The following is a generalized procedure based on the well-established Michaelis-Arbuzov reaction for similar compounds.[\[14\]](#)

Materials:

- Triethyl phosphite
- Diiodomethane
- Anhydrous, inert solvent (e.g., toluene or xylenes)

- Inert gas (e.g., argon or nitrogen)

Equipment:

- Round-bottom flask equipped with a reflux condenser, magnetic stirrer, and dropping funnel
- Heating mantle
- Distillation apparatus

Procedure:

- To a dried round-bottom flask under an inert atmosphere, add triethyl phosphite.
- With stirring, add diiodomethane dropwise from the addition funnel. An exothermic reaction may be observed.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by observing the distillation of the ethyl iodide byproduct.
- After the reaction is complete, allow the mixture to cool to room temperature.
- The crude product is then purified by vacuum distillation to yield **diethyl iodomethylphosphonate** as a colorless to pale yellow liquid.

Note: The reaction is typically heated to drive it to completion.[10] The reactivity of alkyl halides in the Michaelis-Arbuzov reaction is generally RI > RBr > RCl.[13]

Reactivity and Applications

Diethyl iodomethylphosphonate is a valuable reagent in organic synthesis. The presence of the iodomethyl group makes it highly reactive towards nucleophilic substitution, allowing for the introduction of the diethylphosphonomethyl moiety into a wide range of molecules.[1][2] It is used in the synthesis of various compounds, including H2N-Tyr(tBu)-vinyl sulfone.[2][5]

Analytical Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR spectra with definitive peak assignments for **diethyl iodomethylphosphonate** are not readily available in the public domain. However, based on the analysis of similar phosphonate compounds, the following characteristic signals can be expected.[15][16]

Expected ^1H NMR Spectral Characteristics:

- A triplet corresponding to the methyl protons ($-\text{CH}_3$) of the ethyl groups.
- A doublet of quartets for the methylene protons ($-\text{OCH}_2\text{CH}_3$) of the ethyl groups, resulting from coupling to both the adjacent methyl protons and the phosphorus atom.
- A downfield signal for the iodomethyl protons ($-\text{CH}_2\text{I}$), likely appearing as a doublet due to coupling with the phosphorus atom.

Expected ^{13}C NMR Spectral Characteristics:

- Signals for the methyl and methylene carbons of the ethyl groups.
- A signal for the iodomethyl carbon, which would be expected to show a large one-bond coupling constant with the phosphorus atom.

Mass Spectrometry

The mass spectrum of **diethyl iodomethylphosphonate** is available in the NIST Mass Spectrometry Data Center.[3] While a detailed fragmentation analysis is not provided, the spectrum can be used for identification purposes.

Safety and Handling

Diethyl iodomethylphosphonate is classified as a hazardous substance. It is known to cause skin and serious eye irritation.[3]

GHS Hazard Statements:

- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]

Precautionary Statements:

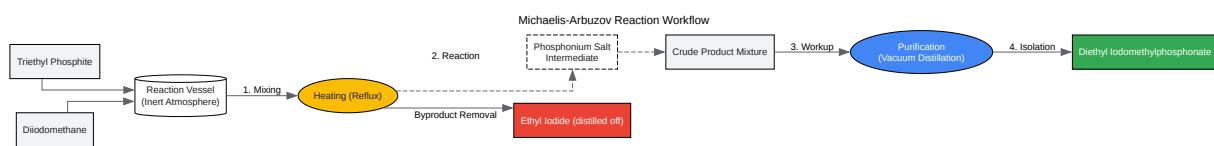
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/ eye protection/ face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.[3]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.[3]

It should be handled in a well-ventilated area, and appropriate personal protective equipment should be worn.[3] It is also noted to be light-sensitive.[5]

Biological Activity

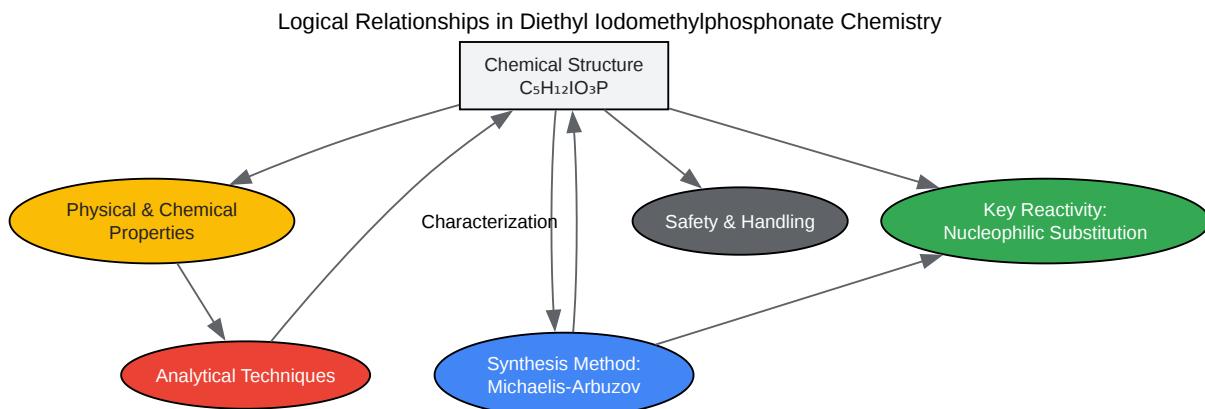
Specific information regarding the biological activity or signaling pathways of **diethyl iodomethylphosphonate** is not extensively documented in the available literature. However, organophosphorus compounds as a class are known to exhibit a wide range of biological activities.

Diagrams



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Caption: Workflow for the synthesis of **Diethyl Iodomethylphosphonate**.

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Caption: Interrelation of key aspects of **Diethyl Iodomethylphosphonate**.

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